

Application Notes and Protocols: Dissolving and Utilizing CBR-470-1 in DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CBR-470-1

Cat. No.: B15621424

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction: **CBR-470-1** is a potent and specific inhibitor of the glycolytic enzyme phosphoglycerate kinase 1 (PGK1).[1][2][3] Its inhibitory action leads to the accumulation of the reactive metabolite methylglyoxal (MGO). MGO subsequently modifies Kelch-like ECH-associated protein 1 (KEAP1), promoting its dimerization and disrupting the KEAP1-Nrf2 complex. This dissociation allows for the nuclear translocation of Nuclear factor erythroid 2-related factor 2 (Nrf2) and the subsequent activation of the Nrf2 transcriptional program, which upregulates the expression of antioxidant and cytoprotective genes.[4][5] These application notes provide a detailed protocol for the dissolution of **CBR-470-1** in Dimethyl Sulfoxide (DMSO) for use in in vitro research settings.

Quantitative Data Summary

The following table summarizes the key quantitative data for **CBR-470-1**.

Parameter	Value	Source(s)
Molecular Weight	365.89 g/mol	[5][6]
Max Solubility in DMSO	~73 mg/mL (~199.5 mM) or up to 100 mM (36.59 mg/mL)	[7][5]
Max Solubility in Ethanol	20 mM (7.32 mg/mL)	[5]
Purity	≥98% (HPLC)	[5]
Appearance	Solid powder	[6]
CAS Number	2416095-06-0	[6]
Stock Solution Storage	Store at -20°C for up to 1 month or at -80°C for up to 6 months.	[1][6]

Experimental Protocol: Preparing a CBR-470-1 Stock Solution in DMSO

This protocol details the steps to prepare a concentrated stock solution of **CBR-470-1**.

Materials and Equipment:

- **CBR-470-1** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- **Acclimatization:** Allow the vial of **CBR-470-1** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent moisture condensation.
- **Weighing:** Carefully weigh the desired amount of **CBR-470-1** powder using an analytical balance in a sterile microcentrifuge tube. For example, weigh 1 mg of the compound.
- **Solvent Addition:** Based on the desired stock concentration, calculate the required volume of DMSO. To prepare a 10 mM stock solution from 1 mg of **CBR-470-1**, use the following calculation:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$$

- Mass = 1 mg = 0.001 g
- Concentration = 10 mM = 0.01 mol/L
- Molecular Weight = 365.89 g/mol

$$\text{Volume (L)} = 0.001 \text{ g} / (0.01 \text{ mol/L} * 365.89 \text{ g/mol}) = 0.0002733 \text{ L} = 273.3 \text{ }\mu\text{L}$$

Therefore, add 273.3 μL of anhydrous DMSO to the 1 mg of **CBR-470-1** powder.

- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved, resulting in a clear solution. Gentle warming in a water bath (37°C) for a few minutes can aid dissolution if necessary.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).[\[1\]](#)

Experimental Protocol: Preparing Working Solutions for Cell-Based Assays

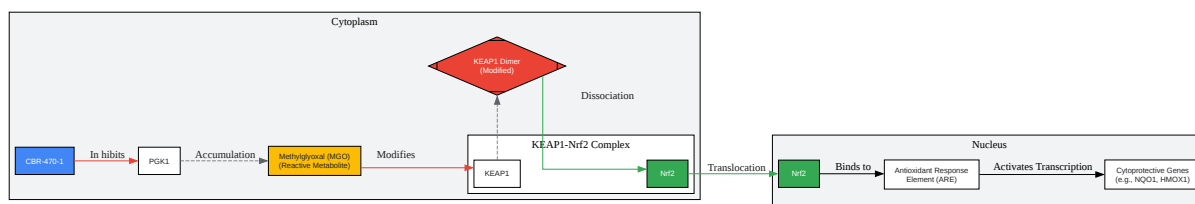
This protocol describes the dilution of the DMSO stock solution for use in cell culture experiments.

Procedure:

- Thawing: Thaw a single aliquot of the **CBR-470-1** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in fresh, sterile cell culture medium to achieve the desired final concentration.
 - Important: To prevent precipitation of the compound in the aqueous culture medium, it is advisable to first make an intermediate dilution of the DMSO stock in more DMSO or in a small volume of culture medium before the final dilution.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture well is non-toxic to the cells, typically $\leq 0.1\%$. Always include a vehicle control (medium with the same final concentration of DMSO) in your experimental design.
 - Example: For a final **CBR-470-1** concentration of 10 μM in 1 mL of medium, add 1 μL of a 10 mM stock solution. This results in a final DMSO concentration of 0.1%.

Visualizations

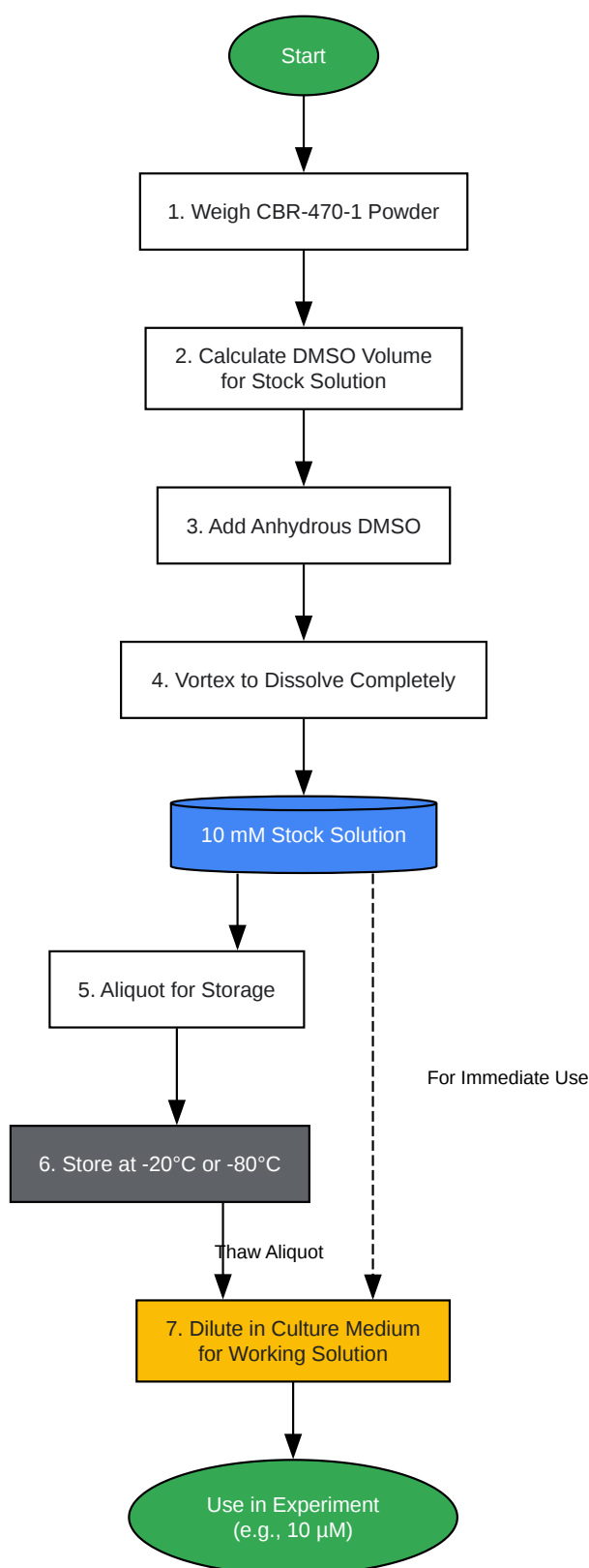
Signaling Pathway of CBR-470-1



[Click to download full resolution via product page](#)

Caption: Signaling pathway of **CBR-470-1** leading to Nrf2 activation.

Experimental Workflow for Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **CBR-470-1** stock and working solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [3. CBR-470-1|CAS 2416095-06-0|DC Chemicals](https://www.dcchemicals.com) [[dcchemicals.com](https://www.dcchemicals.com)]
- [4. A metabolite-derived protein modification integrates glycolysis with KEAP1-NRF2 signaling - PMC](https://pubmed.ncbi.nlm.nih.gov/31111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- [5. rndsystems.com](https://www.rndsystems.com) [[rndsystems.com](https://www.rndsystems.com)]
- [6. medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- [7. selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- To cite this document: BenchChem. [Application Notes and Protocols: Dissolving and Utilizing CBR-470-1 in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15621424/docs#application-notes-and-protocols-dissolving-and-utilizing-cbr-470-1-in-dms0>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)